

Roxindole's Receptor Affinity and Functional Activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Roxindole

CAS No.: 112192-04-8

Cat. No.: S541866

[Get Quote](#)

The table below summarizes key experimental data for **roxindole** at recombinant human dopamine receptors, based on receptor binding and [35S]GTP γ S functional assays [1] [2].

Receptor	Binding Affinity (pKi)	Functional Potency (pEC ₅₀)	Efficacy (E _{max} , % of Dopamine)	Functional Action
Dopamine D2 (short)	8.55	7.88	10.5%	Weak Partial Agonist / Antagonist
Dopamine D3	8.93	9.23	30.0%	Partial Agonist
Dopamine D4 (4-repeat)	8.23	7.69	35.1%	Partial Agonist

Key conclusions from this data:

- Highest Potency at D3 Receptors:** **Roxindole** is over 20 times more potent at activating D3 receptors than D2 or D4 receptors [1] [2].
- Differential Efficacy:** It acts as a weak agonist at D2 receptors but shows more robust partial agonist activity at D3 and D4 receptors [1] [2].
- D2 Receptor Blockade:** **Roxindole** potently blocks dopamine-stimulated activity at D2 receptors (pK_B = 9.05), indicating strong antagonist potential at this subtype [1].

Experimental Protocol Overview

The data was generated using standard and rigorous molecular pharmacology techniques [1] [2]:

- **Receptor Binding Assays**

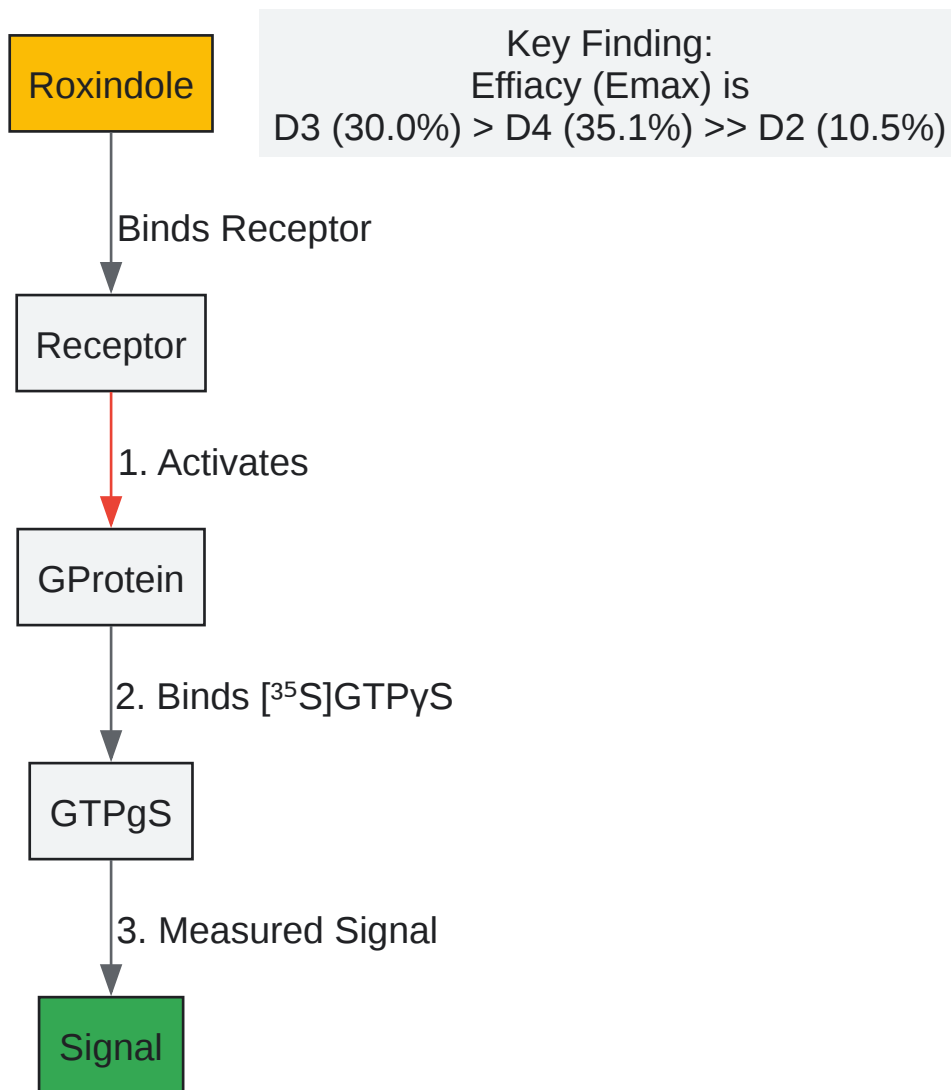
- **Purpose:** To determine the affinity (pKi) of **roxindole** for each receptor.
- **Method:** Using cell membranes expressing recombinant human dopamine receptors. The assays measured the ability of **roxindole** to compete with the binding of a known radioactively-labeled antagonist.

- **[35S]GTPγS Binding Assays**

- **Purpose:** To determine the functional potency (pEC₅₀) and efficacy (E_{max}) of **roxindole**.
- **Method:** Using cell membranes expressing the receptors. When a receptor is activated by an agonist, it stimulates the exchange of GDP for GTP on the G-protein. This assay measures the binding of the non-hydrolyzable GTP analog [35S]GTPγS, which serves as a direct indicator of G-protein activation and receptor functionality.

Roxindole's Agonist Action at D2-like Receptors

The following diagram illustrates the core concept of differential agonist efficacy revealed by the [35S]GTPγS binding assay for D2-like receptors.



[Click to download full resolution via product page](#)

The diagram above shows the general mechanism for measuring agonist-induced G-protein activation. The key finding is that while **roxindole** binds to all three D2-like receptors, its ability to *activate* them differs significantly [1].

Research Implications

- **Preferential D3 Activation:** Its high potency and selectivity for D3 over D2 receptors suggest that its potential antidepressant properties may be primarily mediated through D3 and/or 5-HT1A receptor activation [1].
- **Complex In Vivo Effects:** The combination of D2 antagonism and D3/D4 partial agonism makes **roxindole**'s overall effect on the dopaminergic system complex. This is consistent with **in vivo rat**

studies showing that long-term treatment with roxindole did not induce desensitization of presynaptic dopamine D2 receptors or behavioral supersensitivity of postsynaptic receptors, which is a common issue with classical antipsychotics [3].

- **Contextual Comparison:** The differential action of **roxindole** stands in contrast to the classic dopamine agonist (-)-quinpirole, which, in the same study, acted as a partial agonist at D3 and D4 receptors but showed higher efficacy than dopamine itself at D2 receptors [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Actions of roxindole at recombinant human dopamine D2 ... [pubmed.ncbi.nlm.nih.gov]
2. Actions of roxindole at recombinant human dopamine D2 ... [link.springer.com]
3. Sensitivity of dopamine D2 receptors following long-term ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Roxindole's Receptor Affinity and Functional Activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541866#roxindole-dopamine-d2-affinity-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com